

1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane

chemical structure and IUPAC name

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Compound of Interest

Compound Name: 1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane

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An In-Depth Technical Guide to 1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane

This technical guide provides a comprehensive overview of **1,3-bis(4-hydroxybutyl)tetramethyldisiloxane**, a versatile organosiloxane compound. It is intended for researchers, scientists, and professionals in drug development and materials science, offering detailed information on its chemical identity, properties, synthesis, and applications.

Chemical Structure and IUPAC Name

1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane is a siloxane molecule characterized by a central disiloxane backbone with two methyl groups attached to each silicon atom. Each silicon atom is also connected to a hydroxybutyl group.

- Chemical Structure:
- IUPAC Name: 4,4'-(1,1,3,3-tetramethyl-1,3-disiloxanediyl)bis(butan-1-ol)
- Synonym: 5,5,7,7-TETRAMETHYL-6-OXA-5,7-DISILAUNDECAN-1,11-DIOL[1][2]
- CAS Number: 5931-17-9[1][3][4]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1,3-bis(4-hydroxybutyl)tetramethyldisiloxane**, compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₃₀ O ₃ Si ₂	[1][3][4]
Molecular Weight	278.54 g/mol	[1][3][4]
Appearance	Colorless clear liquid	[3][4]
Density	0.93 - 0.94 g/mL	[1][3][4]
Boiling Point	185 °C @ 5 mmHg 148-150 °C @ 2 mmHg	[1][3]
Refractive Index (n _{20D})	1.45 - 1.4526	[1][3]
Flash Point	110 °C	[1]
Purity	≥ 92% - >96% (GC)	[1][3]
Hydrolytic Sensitivity	No reaction with water under neutral conditions	[1]

General Synthesis Methodology

While a specific, detailed experimental protocol for the synthesis of **1,3-bis(4-hydroxybutyl)tetramethyldisiloxane** is not readily available in the public domain, the general and most common method for its preparation is through a platinum-catalyzed hydrosilylation reaction. This process involves the addition of a silicon-hydride bond across a carbon-carbon double bond.

The synthesis involves the reaction of 1,1,3,3-tetramethyldisiloxane with 3-buten-1-ol in the presence of a platinum catalyst.

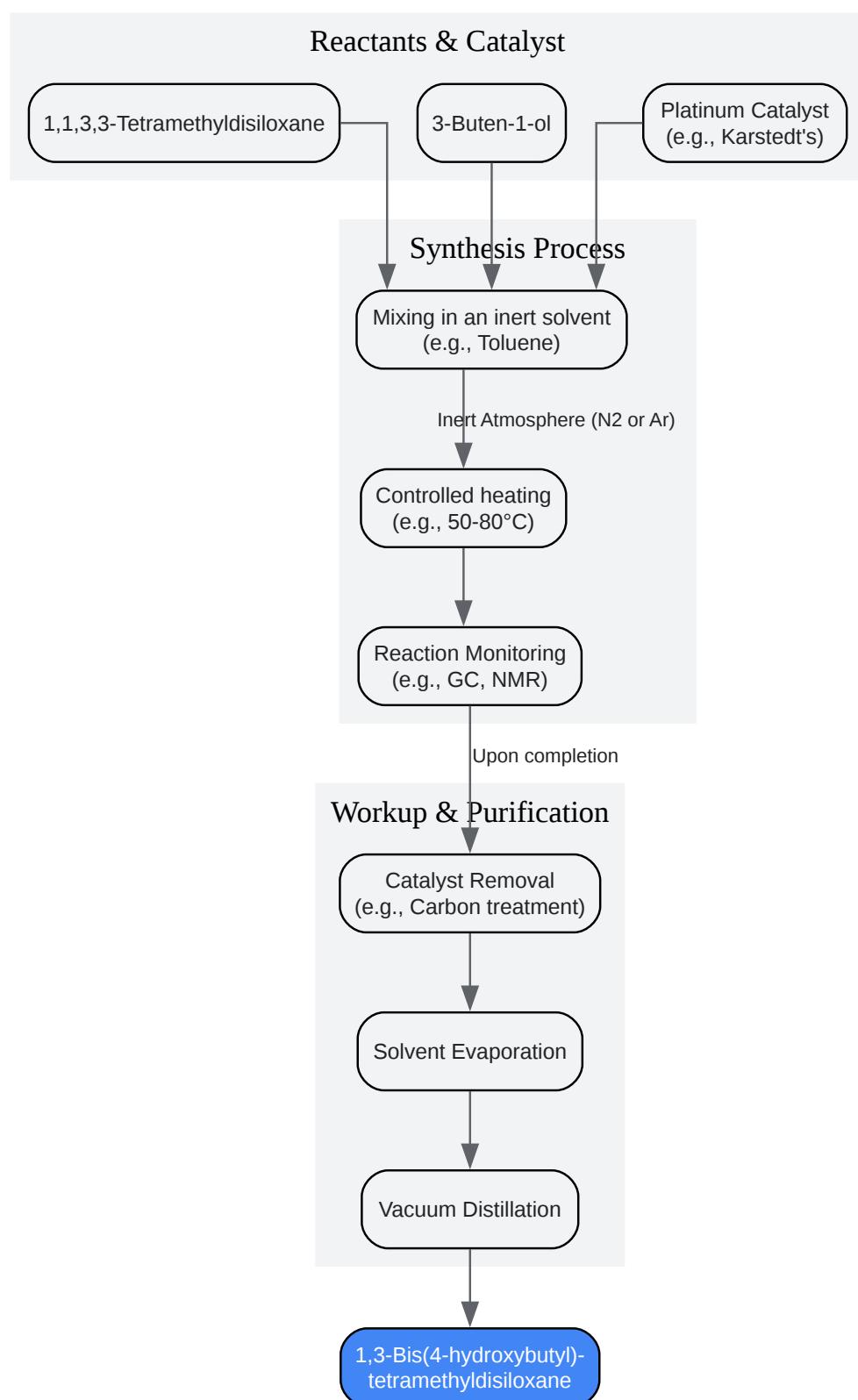
Reactants:

- Silicon Hydride: 1,1,3,3-tetramethyldisiloxane
- Alkene: 3-buten-1-ol (or allyl carbinol)

Catalyst: Common catalysts for this type of reaction include Speier's catalyst (H_2PtCl_6) and Karstedt's catalyst (a platinum(0)-divinyltetramethyldisiloxane complex). These are highly effective for hydrosilylation reactions.

Reaction Scheme: The Si-H groups of 1,1,3,3-tetramethyldisiloxane add across the double bond of two molecules of 3-buten-1-ol, leading to the formation of the desired product. The reaction typically results in an anti-Markovnikov addition, where the silicon atom attaches to the terminal carbon of the double bond.

A general workflow for this synthesis is depicted in the diagram below.

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General workflow for the synthesis of **1,3-bis(4-hydroxybutyl)tetramethyldisiloxane**.

Applications in Research and Drug Development

1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane is a valuable molecule due to the combination of a flexible, thermally stable siloxane backbone and reactive terminal hydroxyl groups. This unique structure makes it useful in a variety of applications.

- Polymer Chemistry: It serves as a monomer or a chain extender in the synthesis of polyurethanes, polyesters, and other copolymers. The incorporation of the siloxane unit can enhance properties such as thermal stability, flexibility at low temperatures, and gas permeability.
- Biomedical Applications:
 - Drug Delivery: Its biocompatible nature makes it a candidate for use in drug delivery systems.[3][4] The hydroxyl groups can be functionalized to attach drug molecules, and the siloxane backbone can influence the release kinetics of the therapeutic agent.[3]
 - Contact Lenses: It is used as an end-capper for carbinol-terminated silicones in the manufacturing of contact lenses.[1] The siloxane component provides high oxygen permeability, which is crucial for corneal health.
 - Biocompatible Materials: It is explored for creating biocompatible materials for medical devices and implants.[3][4]
- Cosmetic Formulations: In skincare products, it can act as a moisturizing agent, improving hydration and enhancing the skin barrier function.[3]
- Advanced Materials:
 - Coatings, Adhesives, and Sealants: The siloxane structure provides excellent adhesion and resistance to environmental degradation, making it a useful additive in high-performance coatings, adhesives, and sealants.[3][4]
 - Surface Modification: Researchers utilize this compound to modify surface properties of materials, which can lead to improved adhesion and enhanced mechanical performance. [3][4]

Safety and Handling

Based on available safety data sheets, **1,3-bis(4-hydroxybutyl)tetramethyldisiloxane** requires careful handling.

- **Hazards:** It is classified as causing serious eye irritation.[2] May cause skin irritation upon prolonged contact.[2] Irritating fumes may be released upon exposure to high temperatures or open flames.[2]
- **Precautions:**
 - Wear appropriate personal protective equipment (PPE), including chemical goggles, gloves (neoprene or nitrile rubber), and protective clothing.[2]
 - Work in a well-ventilated area, preferably with local exhaust ventilation.[2]
 - Avoid contact with eyes, skin, and clothing.
- **Storage:**
 - Store in a tightly closed container in a cool, dark, and well-ventilated place.[2]
 - Store away from heat, sparks, and open flames.[2]
 - Incompatible with strong acids, alcohols, and oxidizing agents.[2]
- **Stability:** The compound is stable when stored in sealed containers.[2] It may decompose at temperatures above 100°C.[2]

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